

Benzyl mercaptan CAS number 100-53-8 properties

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Compound of Interest

Compound Name: Benzyl mercaptan

Cat. No.: B042178

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An In-depth Technical Guide to **Benzyl Mercaptan** (CAS 100-53-8)

Introduction

Benzyl mercaptan, also known as α -toluenethiol or phenylmethanethiol, is an organosulfur compound with the chemical formula $C_6H_5CH_2SH$ ^{[1][2][3]}. Identified by its CAS number 100-53-8, it is a colorless to pale yellow liquid recognized by its strong, repulsive garlic-like odor^{[1][2][4][5]}. This compound is a valuable laboratory reagent and a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and flavoring agents^{[1][6][7]}. It occurs naturally in boxwood, coffee, and certain wines, where it can contribute to the smoky aroma^{[2][5][8][9]}. This guide provides a comprehensive overview of its properties, synthesis, purification, reactivity, and safety protocols for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The fundamental properties of **benzyl mercaptan** are summarized in the tables below. Data has been compiled from various sources to provide a comprehensive overview.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	100-53-8	[1] [10] [11]
Molecular Formula	C ₇ H ₈ S	[1] [10] [11]
Molecular Weight	124.20 g/mol	[3] [12]
Appearance	Colorless to pale yellow liquid	[1] [2] [4]
Odor	Strong, repulsive, garlic-like	[2] [5] [13]
Boiling Point	194-195 °C	[3] [5] [10] [13]
Melting Point	-29 to -30 °C	[4] [10] [13]
Density	1.058 g/mL at 25 °C	[3] [5] [10] [14]
Refractive Index (n ²⁰ /D)	1.575 - 1.577	[3] [4] [5]
Vapor Density	>4 (vs air)	[2] [3] [13]
Vapor Pressure	0.5 hPa at 20 °C	[10]
Water Solubility	Insoluble / Practically insoluble	[2] [5] [10]
Solubility	Soluble in organic solvents like alcohol and ether	[1] [2] [5]
pKa	9.43 at 25 °C	[2]

Table 2: Safety and Handling Properties

Property	Value	Source(s)
Flash Point	70 °C (158 °F) - Closed Cup	[3][4][13]
Odor Threshold	2.6 ppb	[2][13]
GHS Hazard Statements	H227 (Combustible liquid), H302 (Harmful if swallowed), H330 (Fatal if inhaled), H410 (Very toxic to aquatic life with long lasting effects)	[3][15]
Stability	Stable under normal conditions; oxidizes in air to dibenzyl disulfide	[2][5][16]
Incompatibilities	Strong bases, strong oxidizing agents	[13][17]
Decomposition	When heated or on contact with acid, emits highly toxic fumes of sulfur oxides (SO _x)	[2][5][13]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **benzyl mercaptan**.

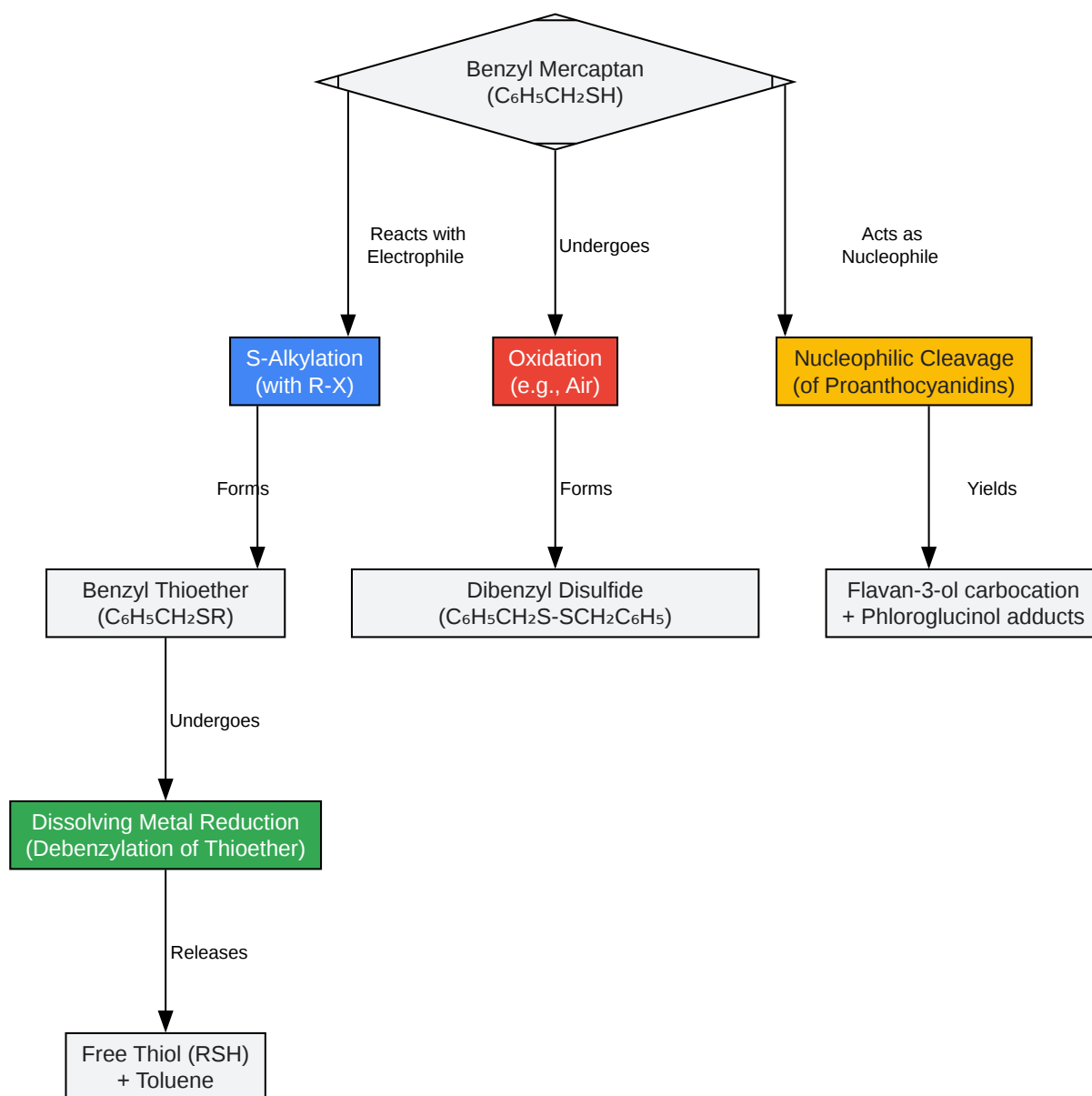
- ¹H NMR: The proton NMR spectrum shows signals typically in the regions of δ 7.2-7.4 (m, 5H, Ar-H), δ 3.7 (d, 2H, CH₂), and δ 1.7 (t, 1H, SH)[18].
- IR Spectroscopy: Key infrared absorption peaks can be found in the Sadtler Reference Spectra collection (Prism: 6615, Grating: 8477)[2][13].
- Mass Spectrometry: The NIST/EPA/MSDC Mass Spectral Database contains the mass spectrum for **benzyl mercaptan** (ID: 62108), with major fragments observed at m/z 91 and 124[2][13].

Reactivity and Applications

The reactivity of **benzyl mercaptan** is dominated by the nucleophilic thiol (-SH) group attached to the benzyl moiety. This makes it a versatile reagent in organic synthesis.

Key Reactions

- **S-Alkylation:** As a potent nucleophile, it readily participates in S-alkylation reactions to form benzyl thioethers[8].
- **Oxidation:** It can be oxidized, for instance by air, to form dibenzyl disulfide[2][5].
- **Deprotection (Debenzylation):** The benzyl group can serve as a protecting group for thiols. It can be cleaved via a dissolving metal reduction to release the free thiol (RSH) from a benzyl thioether (RS-Bn)[8].
- **Nucleophilic Cleavage:** It is used for the acid-catalyzed cleavage of condensed tannins (proanthocyanidins) into their constituent subunits, a key reaction in phytochemical analysis[8][9].
- **Synthesis of Dithiocarboxylic Esters:** It serves as a reactant in the synthesis of these esters when catalyzed by phosphorus pentasulfide[5].



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Caption: Key chemical transformations of **Benzyl Mercaptan**.

Applications in Research and Drug Development

- **Pharmaceutical and Agrochemical Synthesis:** It is a fundamental building block for introducing sulfur-containing moieties into complex molecules, which is critical for designing compounds with specific biological activities[6][7]. It is an intermediate for pesticides like "Chicaodan" and fungicides such as "Kethiojing"[7].
- **Materials Science:** It is used to functionalize the surface of carbon nanotubes (CNTs) to enhance interactions with platinum nanoparticles and as a chain transfer agent in polymerization processes[5][6].
- **Flavor and Fragrance:** In very low concentrations, it is used as a flavoring agent to impart savory, roasted, or garlic-like notes to food products[1][6].

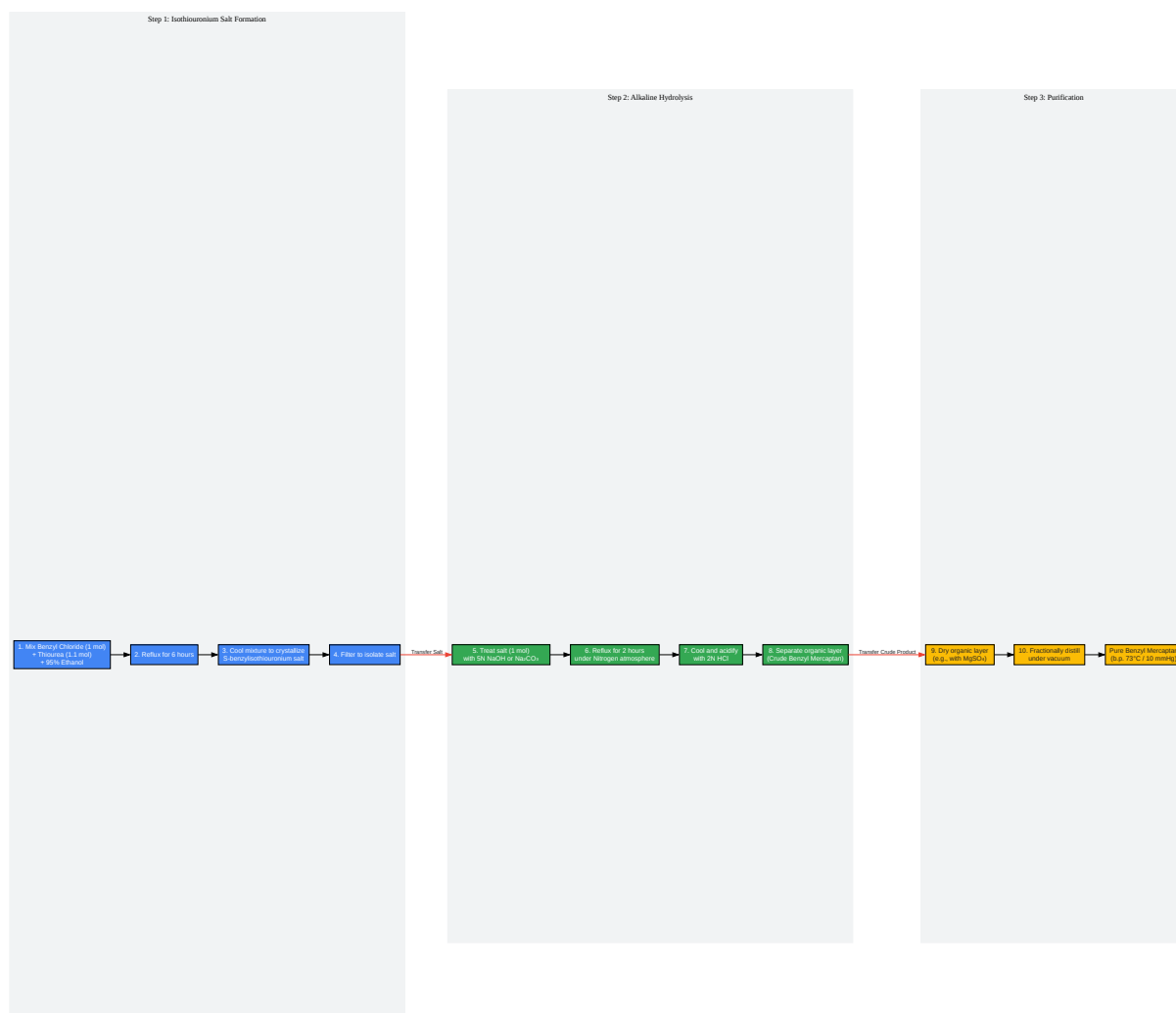
Experimental Protocols

Detailed and reliable experimental procedures are essential for the safe and efficient use of **benzyl mercaptan**.

Synthesis of Benzyl Mercaptan from Benzyl Chloride and Thiourea

This two-step method involves the formation of an S-benzylisothiuronium salt, followed by alkaline hydrolysis[8][19][20]. It is a common and practical laboratory-scale synthesis.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **Benzyl Mercaptan**.

Detailed Protocol:

- Salt Formation: In a round-bottom flask, combine benzyl chloride (1 mole) with thiourea (1.1 moles) and 50 mL of 95% ethanol[19].
- Reflux the mixture for approximately 6 hours. Upon cooling, the S-benzylisothiuronium salt will crystallize[19].
- Filter the mixture to collect the salt crystals[19].
- Hydrolysis: Transfer the salt (1 mole) to a two-necked flask and add 300 mL of 5 N sodium hydroxide or sodium carbonate solution[19].
- Reflux the new mixture for 2 hours under a slow stream of nitrogen to prevent oxidation[19].
- Workup and Purification: After cooling, carefully acidify the reaction mixture with 2 N hydrochloric acid[19].
- The oily layer of **benzyl mercaptan** will separate. Isolate this organic layer and dry it with an anhydrous drying agent like magnesium sulfate[19].
- Finally, purify the product by fractional distillation under reduced pressure (b.p. 73°C at 10 mmHg), yielding pure **benzyl mercaptan**[19].

Purification via Mercury (II) Salt

For obtaining highly pure **benzyl mercaptan**, a classical purification method involves the formation and subsequent decomposition of its mercury salt.

Detailed Protocol:

- Precipitation: Dissolve the crude **benzyl mercaptan** in a suitable solvent like chloroform (CHCl_3)[5].
- React the solution with a mercury(II) salt. The mercury salt of **benzyl mercaptan** will precipitate out of the solution[5]. This salt can be recrystallized from benzene as needles[5].
- Regeneration: Filter the mercury salt precipitate and wash it thoroughly.

- Suspend the purified salt in chloroform and bubble hydrogen sulfide (H₂S) gas through the solution[5].
- This will regenerate the **benzyl mercaptan** and precipitate insoluble mercury(II) sulfide (HgS)[5].
- Final Steps: Filter off the HgS precipitate. The filtrate, containing the pure **benzyl mercaptan** in chloroform, is then evaporated to remove the solvent. The residue can be further purified by vacuum distillation[5].

Caution: This protocol involves highly toxic mercury salts and flammable, toxic hydrogen sulfide gas. It must be performed with extreme caution in a well-ventilated fume hood with appropriate personal protective equipment.

Safety and Handling

Benzyl mercaptan is a hazardous substance and must be handled with appropriate safety precautions.

- Toxicity: It is harmful if swallowed and fatal if inhaled[15][16][21]. It is also an irritant to the skin, eyes, and respiratory tract[1][22]. High concentrations may cause CNS depression[22].
- Personal Protective Equipment (PPE): Always use in a well-ventilated area or fume hood. Wear chemical-resistant gloves, safety glasses with side shields or a face shield, and a lab coat[4][15]. For operations with a risk of inhalation, an appropriate respirator (e.g., type ABEK filter) is mandatory[3][15].
- Handling: Avoid contact with skin, eyes, and clothing[15]. Keep away from heat, sparks, and open flames, as it is a combustible liquid[2][15]. Prevent the build-up of electrostatic charge[15].
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container, preferably under an inert atmosphere as it is air-sensitive[2][16][21]. Store locked up[16][21].
- First Aid:

- Inhalation: Remove the person to fresh air immediately. Call a physician or poison control center immediately[16][21].
- Skin Contact: Wash off with soap and plenty of water. Consult a physician[17].
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing[21].
- Ingestion: Rinse mouth. Call a poison control center or doctor if you feel unwell[21].

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